

Technical Guide: Physicochemical Properties of 4-Hydroxyhygric Acid

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Compound of Interest

Compound Name: 4-Hydroxyhygric acid

CAS No.: 1218431-35-6

Cat. No.: B15553229

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the melting and boiling points of **4-Hydroxyhygric acid**, including detailed experimental protocols for their determination. This document is intended to serve as a valuable resource for researchers and professionals engaged in the study and application of this compound.

Physicochemical Data of 4-Hydroxyhygric Acid

4-Hydroxyhygric acid, a derivative of the amino acid proline, possesses distinct physical properties that are crucial for its characterization and application in various scientific contexts. The experimentally determined melting and boiling points are summarized below.

Property	Value	Conditions
Melting Point	238-240 °C	Not Specified
Boiling Point	316.2 ± 42.0 °C	760 mmHg

Table 1: Quantitative Physicochemical Data for **4-Hydroxyhygric Acid**.

Experimental Protocols for Determination of Physicochemical Properties

Accurate determination of the melting and boiling points is fundamental for the identification and purity assessment of chemical compounds. Given that **4-Hydroxyhygric acid** is an amino acid derivative, special consideration must be given to potential thermal decomposition, particularly during melting point determination.

Melting Point Determination

The melting point of a substance is the temperature at which it transitions from a solid to a liquid state. For amino acids and their derivatives, conventional slow heating methods can lead to decomposition before melting, yielding inaccurate results[1]. Therefore, specialized techniques are recommended.

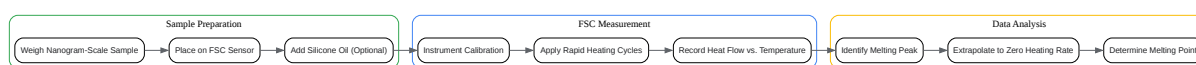
Methodology: Fast Scanning Calorimetry (FSC)

Fast Scanning Calorimetry is a technique that utilizes very high heating rates (up to 20,000 K s⁻¹) to outrun the kinetics of decomposition, allowing for the measurement of the true melting point of thermally sensitive compounds like amino acids[2].

Experimental Protocol:

- **Sample Preparation:** A small quantity (nanogram scale) of finely powdered **4-Hydroxyhygric acid** is placed on the FSC sensor. To improve thermal contact, a droplet of silicone oil may be added.
- **Instrument Setup:** The FSC instrument is calibrated using standard materials with known melting points.
- **Measurement:**
 - The sample is subjected to a controlled temperature program, which includes rapid heating and cooling cycles.

- A high heating rate (e.g., 1000 to 10,000 K s⁻¹) is applied in the final heating step to induce melting before decomposition can occur[1].
- The heat flow as a function of temperature is recorded. The melting point is determined from the onset temperature of the melting peak in the resulting thermogram.
- Data Analysis: To account for thermal lag and potential superheating, measurements are typically performed at various heating rates, and the melting temperature is extrapolated to a zero heating rate[3].



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Figure 1: Experimental Workflow for Melting Point Determination using FSC.

Boiling Point Determination

The boiling point is the temperature at which the vapor pressure of a liquid equals the pressure surrounding the liquid. The Thiele tube or capillary method is a common and effective technique for determining the boiling point of organic compounds.

Methodology: Capillary Method

This method involves heating a small sample of the liquid in a tube along with an inverted capillary tube.

Experimental Protocol:

- Sample Preparation:
 - A few drops of **4-Hydroxyhygric acid** (in its liquid form, if applicable, or dissolved in a high-boiling point solvent) are placed in a small fusion tube.

- A capillary tube, sealed at one end, is placed, open-end down, into the fusion tube containing the sample.
- Apparatus Setup:
 - The fusion tube is attached to a thermometer.
 - The assembly is then placed in a heating bath (e.g., a Thiele tube filled with paraffin oil or an aluminum block heater). The thermometer bulb and the fusion tube should be at the same level^[4].
- Measurement:
 - The heating bath is heated slowly and uniformly.
 - As the temperature rises, air trapped in the capillary tube will slowly bubble out.
 - When the boiling point is reached, a rapid and continuous stream of bubbles will emerge from the capillary tube.
 - The heat source is then removed, and the liquid is allowed to cool slowly.
- Data Recording: The temperature at which the bubbling stops and the liquid begins to enter the capillary tube is recorded as the boiling point of the substance.



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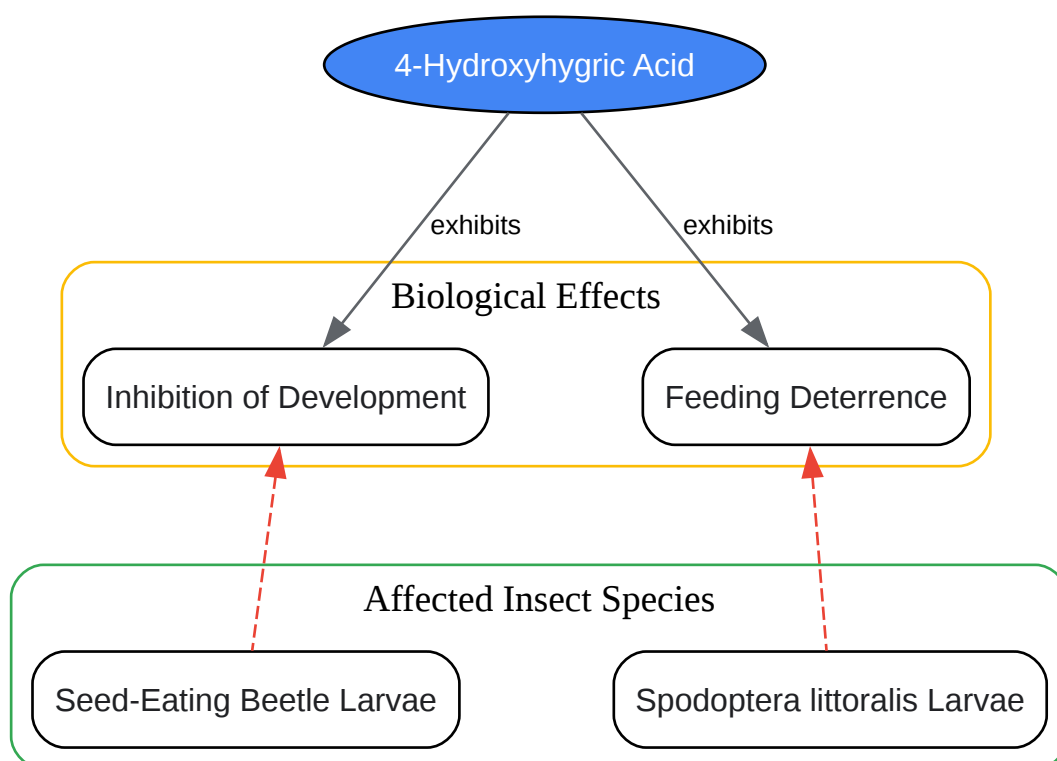
Figure 2: Experimental Workflow for Boiling Point Determination via Capillary Method.

Biological Context of 4-Hydroxyhygric Acid

4-Hydroxyhygric Acid has been identified as a compound with notable biological activity. It is extracted from the leaves of several tropical trees of the *Copaifera* genus. Its primary reported biological roles are as a developmental inhibitor and an antifeedant.

Known Biological Effects:

- **Inhibitor of Larval Development:** It acts as an inhibitor for the development of seed-eating beetle larvae.
- **Antifeedant Properties:** The compound exhibits significant feeding deterrent effects against the leaf-eating larvae of *Spodoptera littoralis*.



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Figure 3: Conceptual Diagram of the Biological Effects of **4-Hydroxyhygric Acid**.

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